An In-Depth Technical Guide to the Spectroscopic Interpretation of dl-Codamine

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Compound of Interest

Compound Name:	*dl-Codamine*
CAS No.:	*5977-85-5*
Cat. No.:	*B1346947*

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This guide provides a detailed exploration of the spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for the benzylisoquinoline alkaloid **dl-Codamine**. Designed for researchers, chemists, and professionals in drug development, this document moves beyond simple data reporting to explain the causal relationships between molecular structure and spectral output, ensuring a thorough and practical understanding for structural elucidation and quality control.

Introduction: The Significance of dl-Codamine

dl-Codamine is a tetrahydrobenzylisoquinoline alkaloid found in plants of the Papaveraceae family, including the opium poppy (Papaver somniferum).[1][2][3] As a member of a class of compounds with significant pharmacological properties, the precise and unambiguous structural confirmation of Codamine is critical for research in natural product chemistry, pharmacology, and the development of novel therapeutics.[4] Spectroscopic techniques are the cornerstone of this process, providing a detailed fingerprint of the molecule's atomic and functional group composition. This guide synthesizes data from foundational principles and analogous compounds to present a comprehensive interpretive framework for **dl-Codamine**.

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Molecular Structure and Its Spectroscopic Implications

The first step in any spectroscopic interpretation is a thorough analysis of the molecule's structure. **dl-Codamine** possesses the molecular formula $C_{20}H_{25}NO_4$ and a molecular weight of 343.4 g/mol .[5] Key structural features that will dictate its spectroscopic signature include:

- Two Aromatic Rings: A tetrahydroisoquinoline ring system (Rings A and B) and a benzyl ring (Ring C).
- Chiral Center: The C1 carbon is a stereocenter, leading to the existence of enantiomers. This guide addresses the racemic (dl) mixture.
- Functional Groups: A phenolic hydroxyl (-OH) group, three methoxy ($-OCH_3$) groups, a tertiary amine ($N-CH_3$), and both aliphatic and aromatic C-H bonds.
- Diastereotopic Protons: The chiral center at C1 renders the protons on the adjacent methylene carbons (Cα, C3, and C4) diastereotopic, meaning they are chemically non-equivalent and will exhibit different NMR signals and couplings.

Caption: Chemical structure of **dl-Codamine** with standard atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule. While a complete, published spectrum for **dl-Codamine** is not readily available, a highly accurate, predicted spectrum can be constructed based on established chemical shift principles and data from closely related benzylisoquinoline alkaloids.[6][7]

^{1}H NMR Spectroscopy (Predicted)

The proton NMR spectrum reveals the chemical environment of each hydrogen atom. The predicted chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

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Proton Assignment	Predicted δ (ppm)	Multiplicity	Notes
H-5	~6.60	s	Singlet, aromatic proton on Ring A. Shielded by two ortho oxygen substituents.
H-8	~6.55	s	Singlet, aromatic proton on Ring A. Shielded by one ortho oxygen substituent.
H-2'	~6.75	d	Doublet, aromatic proton on Ring C.
H-5'	~6.80	s	Singlet, aromatic proton on Ring C. Positioned between two methoxy groups.
H-6'	~6.70	d	Doublet, aromatic proton on Ring C.
7-OH	~5.50	br s	Broad singlet, phenolic hydroxyl. Exchangeable with D_2O.
H-1	~4.0-4.2	t or dd	Triplet or doublet of doublets. Chiral proton, coupled to protons on Cα and C8a.
6-OCH_3	~3.85	s	Singlet, methoxy group on Ring A.
3'-OCH_3	~3.88	s	Singlet, methoxy group on Ring C.
4'-OCH_3	~3.87	s	Singlet, methoxy group on Ring C.

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H-α (diastereotopic)	~2.8-3.2	m	Multiplet. Benzylic protons, chemically non-equivalent due to adjacent C1 stereocenter.
H-3, H-4 (aliphatic)	~2.6-3.0	m	Multiplet. Tetrahydroisoquinoline ring protons.
N-CH_3	~2.50	s	Singlet, N-methyl group protons.

Causality and Interpretation:

- Aromatic Region (6.5-6.8 ppm): The five aromatic protons appear in this region. The protons on Ring A (H-5, H-8) are generally more shielded (appear at lower ppm) than those on Ring C due to the stronger electron-donating effect of the hydroxyl group compared to the methoxy groups.
- Singleton Protons: The aromatic protons H-5 and H-8 appear as singlets because they lack adjacent protons for coupling.
- Methoxy and N-Methyl Groups (2.5-3.9 ppm): The four distinct singlets correspond to the three methoxy groups and the N-methyl group, providing clear evidence for these functionalities.
- Aliphatic Region (2.6-4.2 ppm): The protons of the tetrahydroisoquinoline ring and the benzylic Cα methylene group appear here. The complexity of these signals is due to extensive spin-spin coupling and the diastereotopic nature of the methylene protons. 2D NMR techniques like COSY would be essential to definitively assign these correlations.

^{13}C NMR Spectroscopy (Predicted)

The ^{13}C NMR spectrum provides information on each unique carbon atom in the molecule.

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Carbon Assignment	Predicted δ (ppm)	Notes
C-7	~145.0	Aromatic C-O (phenol).
C-6, C-3', C-4'	~147.0 - 148.5	Aromatic C-O (ether).
C-4a, C-8a, C-1'	~125.0 - 132.0	Quaternary aromatic carbons (C-C).
C-5, C-8, C-2', C-5', C-6'	~110.0 - 122.0	Aromatic C-H carbons.
C-1	~60.0 - 65.0	Chiral carbon, attached to Nitrogen and a Benzyl group.
6-OCH_3, 3'-OCH_3, 4'-OCH_3	~55.0 - 56.5	Methoxy carbons.
C-3	~47.0 - 50.0	Aliphatic C-N.
N-CH_3	~42.0 - 44.0	N-methyl carbon.
C-α	~40.0 - 42.0	Benzylic methylene carbon.
C-4	~28.0 - 30.0	Aliphatic carbon.

Causality and Interpretation:

- Downfield Carbons (>100 ppm): All aromatic carbons appear in this region. Those attached to oxygen (C-O) are the most deshielded and appear furthest downfield (~145-149 ppm).
- Upfield Carbons (<70 ppm): All sp^3 hybridized carbons appear in this region. The C-1 carbon is the most downfield of this group due to its attachment to the electronegative nitrogen and the aromatic system. The N-CH_3 and methoxy carbons are highly characteristic signals around 43 ppm and 56 ppm, respectively.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Intensity
~3300 (broad)	O-H stretch	Phenolic -OH	Strong, Broad
3050-3000	C-H stretch	Aromatic (sp^2)	Medium
2990-2850	C-H stretch	Aliphatic (sp^3)	Medium-Strong
~1600, ~1510	C=C stretch	Aromatic Ring	Medium-Strong
~1250, ~1030	C-O stretch	Ether and Phenol	Strong

Causality and Interpretation:

- Broad O-H Stretch: The most diagnostic peak for Codamine is the broad absorption centered around 3300 cm^{-1}. The broadening is a direct result of intermolecular hydrogen bonding between the phenolic -OH groups of different molecules.
- C-H Stretches: Two distinct regions for C-H stretching confirm the presence of both aromatic (sp^2 carbons, >3000 cm^{-1}) and aliphatic (sp^3 carbons, <3000 cm^{-1}) moieties.
- Aromatic C=C Stretches: The sharp peaks around 1600 cm^{-1} and 1510 cm^{-1} are characteristic of the carbon-carbon double bond vibrations within the aromatic rings.
- C-O Stretches: The strong absorptions in the "fingerprint region" between 1300-1000 cm^{-1} are due to the C-O stretching of the three ether groups and the one phenolic group.

Mass Spectrometry (MS)

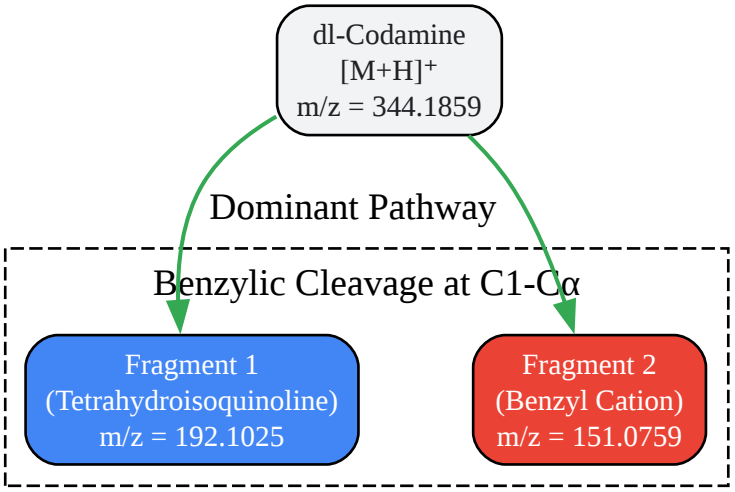
Mass spectrometry provides the molecular weight and elemental formula of a molecule and offers structural clues based on its fragmentation pattern. For Codamine, Electrospray Ionization (ESI) would typically be used, which generates a protonated molecular ion $[M+H]^+$.

Expected Data (ESI-MS):

- Molecular Ion: $C_{20}H_{25}NO_4$, Exact Mass: 343.1784. The high-resolution mass spectrum should show a prominent peak for the protonated molecule, $[M+H]^+$, at m/z 344.1859.

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Fragmentation Pathway: The fragmentation of tetrahydrobenzylisoquinoline alkaloids is dominated by the cleavage of the weakest bond in the structure: the benzylic C1-Cα bond.[1] This cleavage is highly favorable because it results in two stable, resonance-delocalized fragments.



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Caption: Predicted ESI-MS fragmentation pathway for **dl-Codamine**.

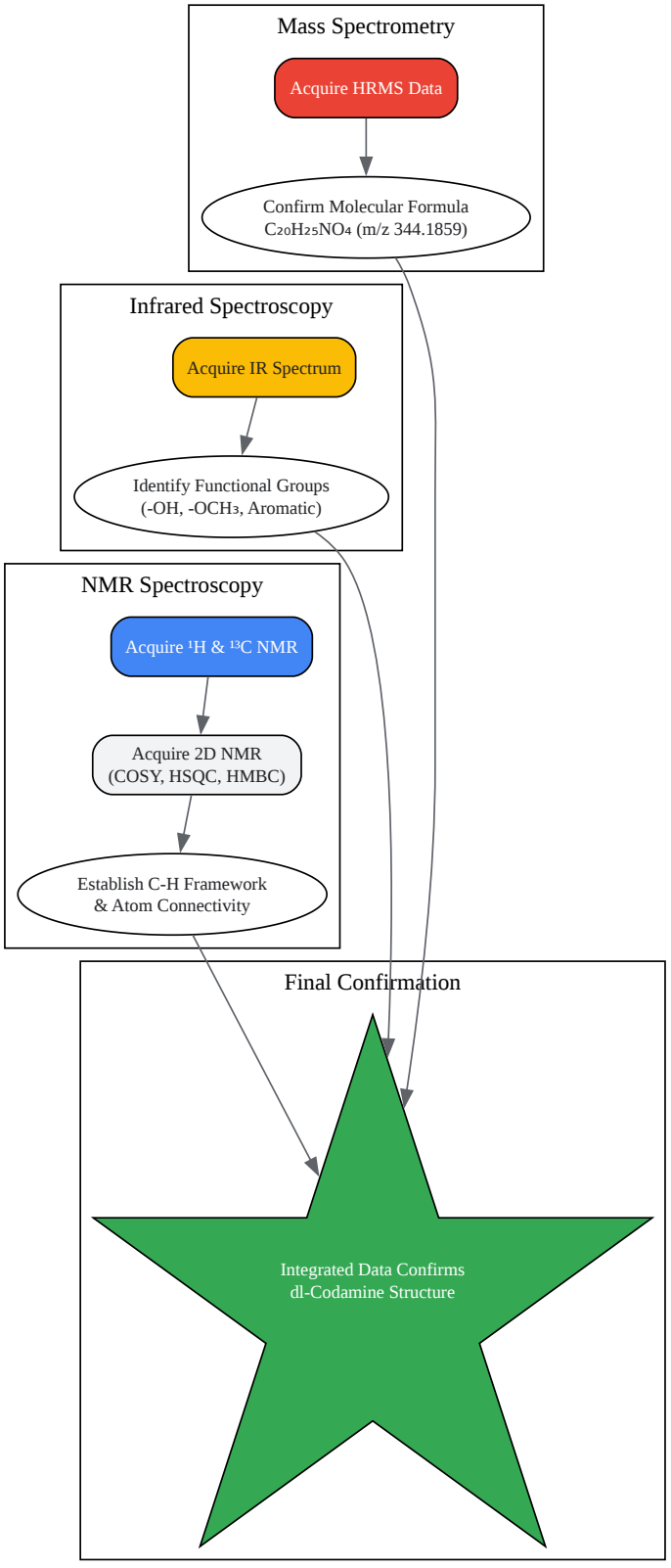
Causality and Interpretation:

- Protonation: In the ESI source, the basic tertiary nitrogen is protonated to form the $[M+H]^+$ ion (m/z 344).
- Benzylic Cleavage: Collision-induced dissociation (CID) provides the energy to cleave the C1-Cα bond.
- Fragment 1 (m/z 192): This fragment corresponds to the intact tetrahydroisoquinoline portion of the molecule. It is the most abundant fragment ion typically observed for this class of alkaloids and is highly diagnostic.
- Fragment 2 (m/z 151): This fragment is the 3,4-dimethoxybenzyl cation. Its presence confirms the substitution pattern on the benzyl ring.

Integrated Spectroscopic Workflow and Protocols

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Confirming a structure as complex as **dl-Codamine** requires a synergistic approach, where data from each technique validates the others.



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Caption: Integrated workflow for the structural elucidation of **dl-Codamine**.

Experimental Protocols

A. Sample Preparation:

- Weigh approximately 5-10 mg of the purified **dl-Codamine** sample.
- For NMR analysis, dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or MeOD). Add a small amount of TMS as an internal standard (0 ppm).
- For IR analysis, the sample can be analyzed neat (if liquid), as a KBr pellet, or as a thin film on a salt plate.
- For ESI-MS analysis, dissolve a small amount (~1 mg) in 1 mL of a suitable solvent (e.g., methanol or acetonitrile) and dilute further as needed.

B. NMR Data Acquisition (400 MHz Spectrometer):

- Tune and shim the spectrometer using the prepared sample.
- Acquire a standard ^{1}H NMR spectrum (e.g., 16 scans, 2-second relaxation delay).
- Acquire a standard ^{13}C NMR spectrum with proton decoupling (e.g., 1024 scans).
- If required, perform 2D experiments (COSY, HSQC, HMBC) using standard instrument parameters to establish connectivity.

C. IR Data Acquisition (FTIR Spectrometer):

- Acquire a background spectrum of the empty sample compartment.
- Place the prepared sample (e.g., KBr pellet) in the sample holder.
- Acquire the sample spectrum over a range of 4000-400 cm^{-1} (e.g., 32 scans at a resolution of 4 cm^{-1}).

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- Perform a background correction on the sample spectrum.

D. Mass Spectrometry Data Acquisition (ESI-QTOF MS):

- Calibrate the mass spectrometer using a known standard.
- Infuse the sample solution into the ESI source at a flow rate of 5-10 µL/min.
- Acquire data in positive ion mode over a mass range of m/z 100-500.
- For fragmentation analysis (MS/MS), set the instrument to select the precursor ion (m/z 344.2) and apply a range of collision energies (e.g., 10-40 eV) to generate the product ion spectrum.

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